

Section 1: Chemical Identification and Physicochemical Properties

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Compound of Interest

Compound Name: 2-Cyclohexylcyclohexanol

CAS No.: 51175-62-3

Cat. No.: B7772106

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2-Cyclohexylcyclohexanol is a secondary alcohol characterized by two saturated six-membered rings. Understanding its physical and chemical properties is foundational to its safe handling. While extensive experimental data for this specific compound is limited, the available information is summarized below.

Table 1: Physicochemical Properties of **2-Cyclohexylcyclohexanol**

Property	Value	Source
CAS Number	6531-86-8	[1][2]
Molecular Formula	C ₁₂ H ₂₂ O	[1][2]
Molecular Weight	182.31 g/mol	[1][3]
Appearance	Liquid (cis- and trans- mixture)	[1]
Boiling Point	264 °C (507 °F)	[1]
Relative Density	0.98	[1]
Flash Point	No data available	[1]
Autoignition Temp.	No data available	[1]

| Solubility | Insoluble in water. |[4] |

Note: The lack of available data for properties like flash point necessitates treating the substance with the caution afforded to other high-boiling point secondary alcohols, which are typically combustible.

Section 2: Hazard Identification and Toxicological Profile

The primary Safety Data Sheet available for **2-Cyclohexylcyclohexanol** indicates that the substance is not classifiable under current OSHA and WHMIS regulations.[1] However, the absence of a formal hazard classification does not imply an absence of risk. A comprehensive toxicological profile for this specific molecule has not been established.[1]

Official GHS Classification

According to the supplier TCI AMERICA, **2-Cyclohexylcyclohexanol** does not meet the criteria for hazard classification.[1]

- GHS Pictograms: None[1]
- Signal Word: None[1]

- Hazard Statements: None[1]

Prudent Analysis: Potential Hazards Based on Chemical Analogs

Given the limited toxicological data, it is scientifically prudent to consider the hazards associated with structurally similar compounds, such as Cyclohexanol (CAS: 108-93-0). This approach ensures that handling procedures are conservative and protective. Cyclohexanol is classified with multiple hazards, providing a basis for recommended precautions.[5][6]

Table 2: Hazard Profile of Analog Compound: Cyclohexanol

Hazard Class	GHS Classification	Hazard Statement	Source
Acute Toxicity (Oral, Dermal, Inhalation)	Category 4	H302+H312+H332: Harmful if swallowed, in contact with skin or if inhaled.	[6][7]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation.	[6]
Serious Eye Damage/Irritation	Category 2A	H319: Causes serious eye irritation.	[6]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation.	[6]
Aquatic Hazard (Long-term)	Category 3	H412: Harmful to aquatic life with long lasting effects.	

| Flammability | Combustible Liquid | H227: Combustible liquid. |[5] |

Causality: The hydroxyl (-OH) group and the lipophilic cyclohexyl rings are common to both molecules. These functional groups are responsible for the potential to cause skin and eye irritation through defatting and direct cell interaction. Systemic toxicity upon absorption is a

known hazard for many alcohols.[8][9] Therefore, assuming **2-Cyclohexylcyclohexanol** may present similar, albeit unclassified, hazards is a cornerstone of responsible chemical handling.

NFPA 704 Rating (Anticipated)

No official NFPA 704 diamond has been published for **2-Cyclohexylcyclohexanol**. Based on data for the analogous compound 2-Methylcyclohexanol, a rating can be anticipated to guide emergency response.[4]

- Health (Blue): 2 - Can cause temporary incapacitation or residual injury.[4]
- Flammability (Red): 2 - Must be moderately heated or exposed to high ambient temperatures before ignition can occur.[4]
- Instability (Yellow): 0 - Normally stable, even under fire conditions.[4]
- Special (White): None.

Section 3: Exposure Controls and Personal Protective Equipment (PPE)

Engineering controls and appropriate PPE are critical to minimize exposure. The selection of PPE should be based on a risk assessment of the specific laboratory procedure.

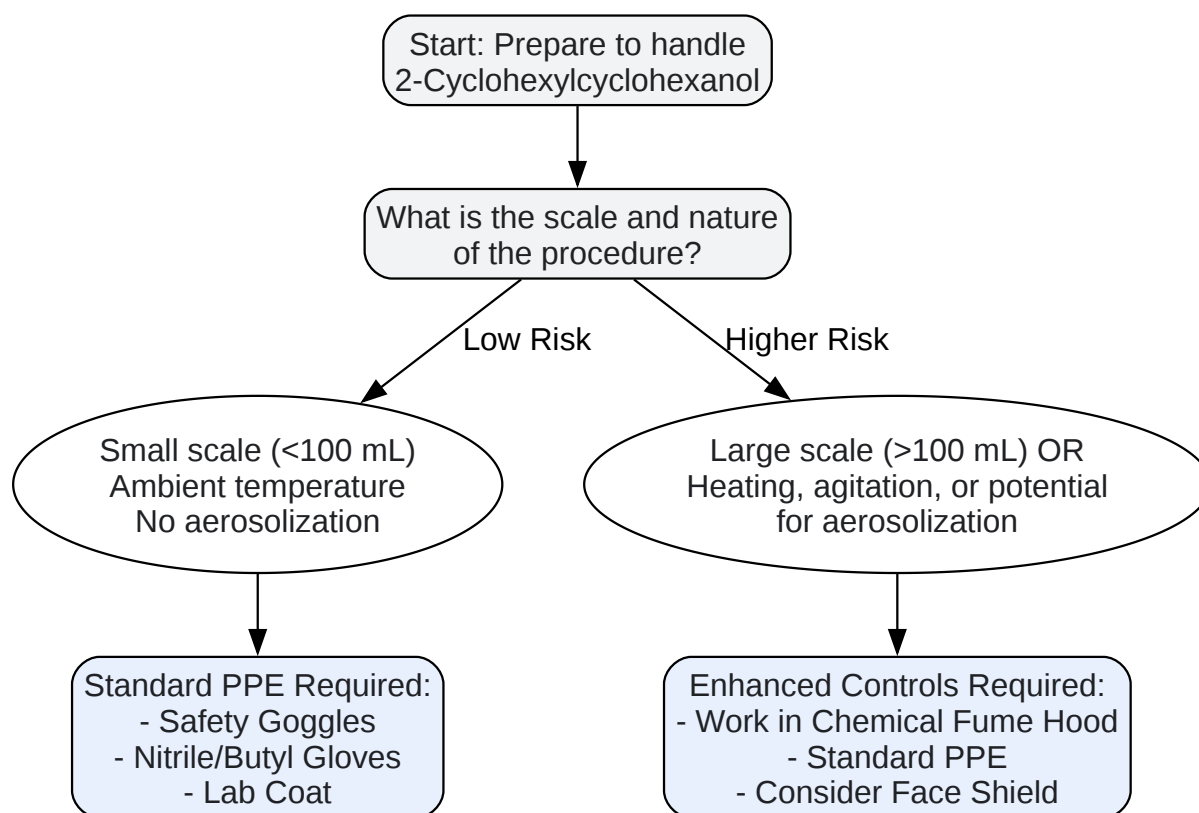
Engineering Controls

- Ventilation: All handling of **2-Cyclohexylcyclohexanol** should be performed in a well-ventilated area.[1] A certified laboratory chemical fume hood is required when heating the substance, creating aerosols, or handling large quantities.[10]
- Safety Equipment: An operational eyewash station and safety shower must be readily accessible in the work area.[5]

Personal Protective Equipment (PPE)

The following PPE is mandatory for all work with **2-Cyclohexylcyclohexanol**:

- Eye and Face Protection: Chemical safety goggles meeting ANSI/ISEA Z87.1 D3 standards are required. A face shield should be worn in addition to goggles if there is a splash hazard.
- Hand Protection: Compatible chemical-resistant gloves (e.g., nitrile or butyl) must be worn. [10] Gloves should be inspected before each use and replaced immediately if signs of degradation appear.
- Skin and Body Protection: A fully-buttoned laboratory coat must be worn to protect against skin contact.[10]



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Caption: PPE Selection Workflow for **2-Cyclohexylcyclohexanol**.

Section 4: Safe Handling and Storage Procedures

Adherence to proper handling and storage protocols is essential to prevent accidents and maintain chemical integrity.

Handling Protocol

- Review SDS: Before beginning work, review the Safety Data Sheet for **2-Cyclohexylcyclohexanol**.[\[1\]](#)
- Area Preparation: Ensure the work area is clean and uncluttered. Confirm that safety equipment, including spill kits, is accessible.
- Don PPE: Put on all required PPE as determined by the workflow in Section 3.2.
- Chemical Transfer: Dispense the chemical carefully, avoiding splashing or aerosol generation.
- Post-Handling: After use, securely close the container. Wash hands and any potentially exposed skin thoroughly with soap and water.[\[1\]](#)
- Avoid Incompatibles: Keep the chemical away from strong oxidizing agents, as alcohols can react exothermically with them, posing a fire risk.[\[1\]](#)[\[4\]](#)

Storage Protocol

- Container: Store in a tightly closed, properly labeled container.[\[1\]](#)
- Location: Keep in a cool, dry, and dark place.[\[1\]](#) A dedicated, ventilated cabinet is recommended.
- Segregation: Store away from incompatible materials, particularly strong oxidizing agents.[\[1\]](#)
[\[10\]](#)
- Ignition Sources: Although not classified as flammable, as a combustible organic liquid, it should be stored away from heat, sparks, and open flames.[\[10\]](#)[\[11\]](#)

Section 5: Emergency Procedures

A clear, rehearsed emergency plan is crucial for responding effectively to accidents.

First-Aid Measures

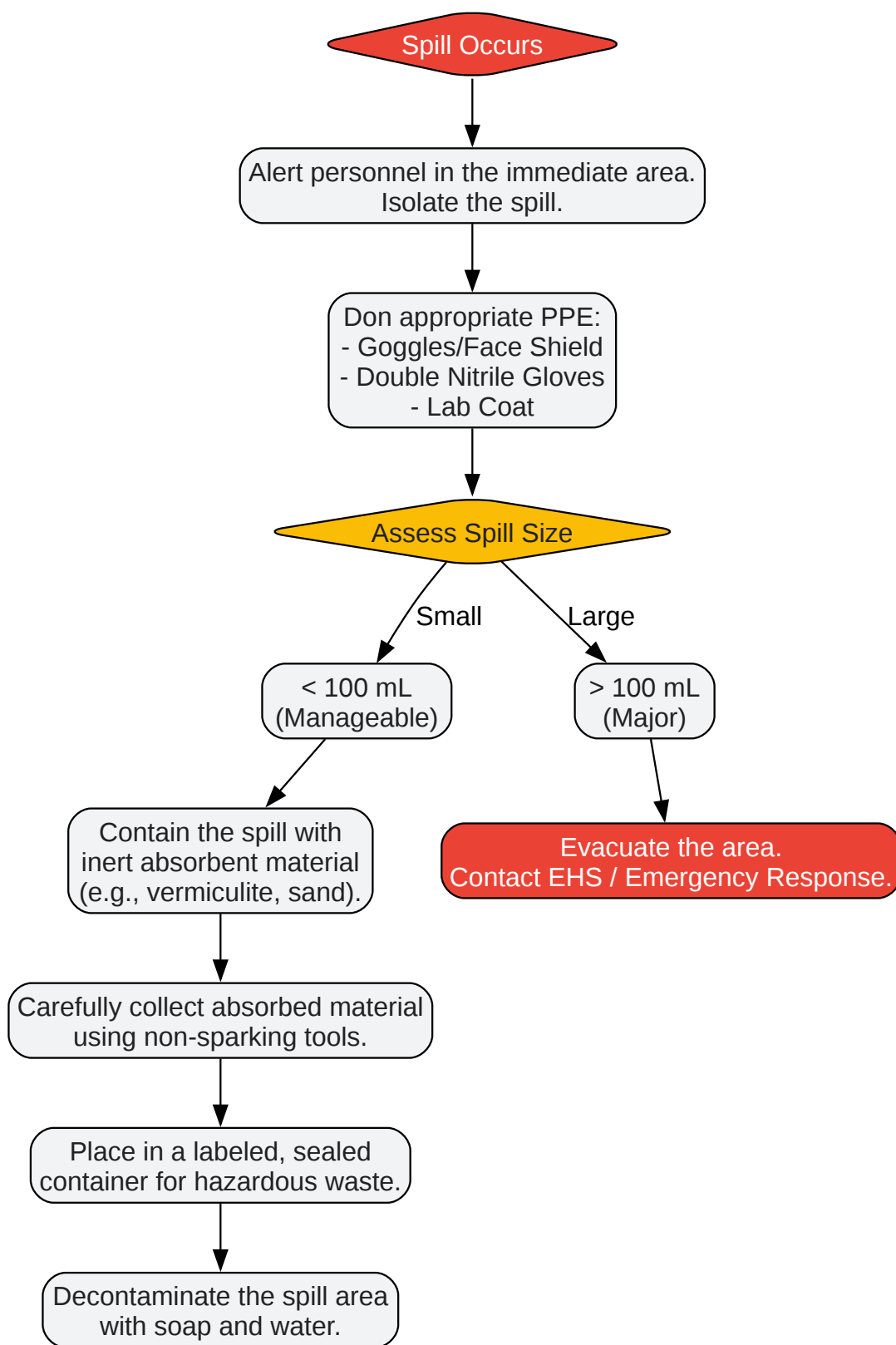
- Inhalation: Move the affected person to fresh air. If breathing is difficult, seek immediate medical attention.[\[1\]](#)
- Skin Contact: Remove contaminated clothing. Rinse the affected skin cautiously with plenty of water. If skin irritation occurs, seek medical advice.[\[1\]](#)
- Eye Contact: Immediately flush eyes with running water for at least 15 minutes, holding eyelids open. Remove contact lenses if present and easy to do. If eye irritation persists, get medical advice/attention.[\[1\]](#)[\[8\]](#)
- Ingestion: Rinse mouth with water. Do NOT induce vomiting. Seek immediate medical attention.[\[1\]](#)[\[8\]](#)

Fire-Fighting Measures

- Extinguishing Media: Use dry chemical powder, alcohol-resistant foam, or carbon dioxide (CO₂). A water spray can be used to cool containers, but a direct water jet may spread the fire.[\[8\]](#)
- Hazards: Combustion produces carbon oxides (CO, CO₂).[\[8\]](#) Vapors may be heavier than air and travel to an ignition source.
- Protective Equipment: Firefighters should wear full protective gear and a self-contained breathing apparatus (SCBA).

Spill Response Protocol

For spills involving **2-Cyclohexylcyclohexanol**, follow a structured response to ensure safety and minimize environmental impact.



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Caption: Step-by-step spill response workflow.

Section 6: Waste Disposal

Chemical waste must be handled in a manner that ensures safety and regulatory compliance.

- **Waste Collection:** Collect all waste containing **2-Cyclohexylcyclohexanol**, including contaminated absorbents, in a dedicated and clearly labeled hazardous waste container.[\[10\]](#)
- **Labeling:** The container must be labeled with "Hazardous Waste" and the full chemical name.
- **Storage:** Store the waste container in a designated satellite accumulation area, ensuring it is sealed and segregated from incompatible materials.
- **Disposal:** Arrange for pickup and disposal through your institution's Environmental Health and Safety (EHS) department or a licensed chemical waste contractor. Do not dispose of **2-Cyclohexylcyclohexanol** down the drain.[\[12\]](#)

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